

Triethanolamine Sulfate (CAS 7376-31-0): A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethanolamine sulfate

Cat. No.: B1607378

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Introduction

Triethanolamine sulfate, identified by the CAS number 7376-31-0, is an organic compound that functions as a surfactant and emulsifying agent.^[1] It is the salt formed from the reaction of triethanolamine and sulfuric acid.^[1] While often confused with the more widely researched Triethanolamine Lauryl Sulfate (TLS), **triethanolamine sulfate** has distinct chemical properties and applications. This guide provides a comprehensive overview of the available technical information for **triethanolamine sulfate**, with a focus on its chemical identity, properties, synthesis, and applications. It is important to note that publicly available research specifically on CAS 7376-31-0 is limited, and some information is extrapolated from data on triethanolamine and its other salts.

Chemical and Physical Properties

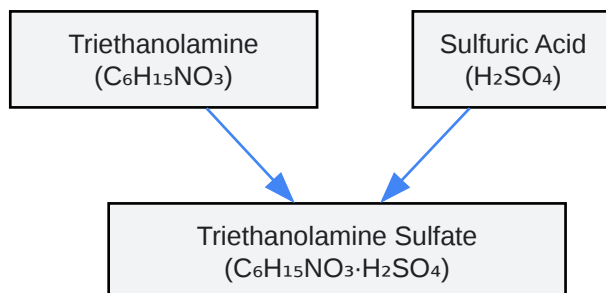
A summary of the key chemical and physical properties of **triethanolamine sulfate** is presented in the table below.

Property	Value	Source
CAS Number	7376-31-0	[1] [2] [3] [4] [5]
Molecular Formula	C ₆ H ₁₅ NO ₃ ·xH ₂ SO ₄	[1] [2] [3]
Molecular Weight	247.27 g/mol	[1] [5]
IUPAC Name	2-[bis(2-hydroxyethyl)amino]ethanol;sulfuric acid	[2] [5]
Synonyms	TEA-Sulfate, Triethanolamine sulfuric acid salt, Triethanolammonium sulfate, Ethanol, 2,2',2''-nitrilotris-, sulfate (salt)	[1] [2] [5]
Appearance	Clear, viscous liquid	[1]
Purity	≥95% (as commercially available)	[2]

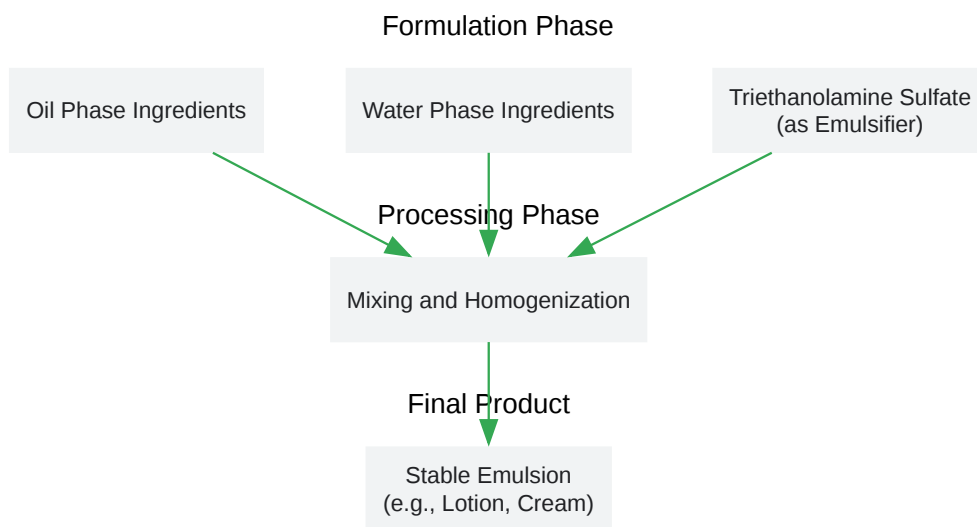
Synthesis

Triethanolamine sulfate is synthesized through the neutralization reaction of triethanolamine with sulfuric acid.[\[1\]](#) This acid-base reaction results in the formation of the triethanolammonium salt of sulfuric acid.

Synthesis of Triethanolamine Sulfate



Application Workflow in Cosmetic Formulation



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